Crystallization methods for 4-(3-Nitrophenyl)morpholin-3-one purification

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Compound of Interest

Compound Name:	*4-(3-Nitrophenyl)morpholin-3-one*
CAS No.:	*845729-43-3*
Cat. No.:	*B3157094*

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Application Note: High-Purity Crystallization of **4-(3-Nitrophenyl)morpholin-3-one**

Executive Summary & Strategic Context

4-(3-Nitrophenyl)morpholin-3-one is a critical structural isomer and process impurity associated with the synthesis of Rivaroxaban (Xarelto). While the para-isomer (4-nitrophenyl) is the required intermediate for the active pharmaceutical ingredient (API), the meta-isomer (3-nitrophenyl) can form if the starting material (1-fluoro-4-nitrobenzene) is contaminated with 1-fluoro-3-nitrobenzene.

Isolating this compound to Analytical Reference Standard grade (>99.5% purity) is essential for validating HPLC methods used in Rivaroxaban release testing.

This guide details the crystallization thermodynamics and kinetic control required to purify **4-(3-Nitrophenyl)morpholin-3-one** from crude reaction mixtures, specifically targeting the removal of inorganic salts (KF/NaF), unreacted morpholin-3-one, and regioisomeric byproducts.

Physicochemical Profile & Solubility Logic

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To design a self-validating crystallization system, we must first understand the solute-solvent interactions. The molecule contains a polar nitro group and a lactam (morpholinone) ring, creating a dipole that dictates solubility.

Parameter	Characteristic	Implication for Crystallization
Molecular Structure	Meta-substituted Nitro-Aryl Lactam	Lower symmetry than para-isomer; likely lower melting point and higher solubility in polar organics.
Key Impurities	Inorganic Salts (NaF/KF), Regioisomers	Salts are insoluble in organic solvents (Hot Filtration required). Isomers require selectivity.
Solubility (High)	DMSO, DMF, Hot Acetone, Hot Ethanol	Good candidates for "Solvent" in solvent-antisolvent systems.
Solubility (Low)	Water, Heptane, Cold Toluene	Ideal "Antisolvents" to drive supersaturation.

Expert Insight: Unlike the para-isomer, which packs efficiently due to symmetry, the meta-isomer often exhibits "oiling out" (liquid-liquid phase separation) if supersaturation is generated too rapidly. The protocols below utilize metastable zone width (MSZW) control to prevent this.

Protocol A: Crude Isolation (Solvent-Antisolvent Precipitation)

Objective: Rapid removal of inorganic salts and bulk unreacted starting materials. Target Purity: >95% Yield: ~85-90%

Reagents

- Crude Solid: **4-(3-Nitrophenyl)morpholin-3-one** (brown/yellow solid)
- Solvent: Acetone (ACS Grade)

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- Antisolvent: Deionized Water (Type II)

Step-by-Step Methodology

- Dissolution & Salt Rejection:
  - Charge crude solid into a reactor.[1]
  - Add Acetone (5.0 vol) relative to solid weight (e.g., 5 mL per 1 g).
  - Heat to Reflux (56°C). Stir vigorously for 30 minutes.
  - Mechanistic Note: The organic product dissolves; inorganic salts (NaF/KF from the N-arylation) remain suspended.
- Hot Filtration (Critical Step):
  - Filter the hot suspension through a Celite pad or a 1µm sintered glass funnel to remove inorganic salts.
  - Wash the filter cake with hot Acetone (1.0 vol). Combine filtrates.
- Controlled Precipitation:
  - Maintain filtrate temperature at 45-50°C.
  - Slowly add Water (3.0 vol) dropwise over 20 minutes.
  - Observation: The solution will turn turbid. If oiling occurs, stop water addition and reheat slightly until clear.
- Cooling & Aging:
  - Cool the mixture to 20°C over 1 hour (0.5°C/min).
  - Further cool to 0-5°C and hold for 2 hours.
  - Why: This "aging" period allows Ostwald ripening, where small, impure crystals dissolve and redeposit onto larger, purer crystals.

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- Isolation:
  - Filter the solid.[1] Wash with a cold 1:1 Acetone/Water mixture.
  - Dry under vacuum at 45°C to constant weight.

Protocol B: High-Purity Recrystallization (Thermal Swing)

Objective: Preparation of Analytical Reference Standard (>99.5% HPLC). Target Purity: >99.8% (Single spot TLC, clean HPLC baseline).

Reagents

- Input: Isolated solid from Protocol A.
- Solvent System: Ethanol (Absolute) or Ethyl Acetate.

Step-by-Step Methodology

- Saturation:
  - Suspend the semi-pure solid in Ethanol (8.0 vol).
  - Heat to Reflux (78°C).
  - Check: If the solution is not clear, add Ethanol in 0.5 vol increments until dissolution is complete. Avoid large excess (yield loss).
- Polishing Filtration:
  - While at reflux, pass solution through a 0.45µm PTFE membrane. This removes insoluble micro-particulates that can act as heterogenous nucleation sites for impurities.
- Linear Cooling Ramp:
  - Transfer filtrate to a crystallization vessel with overhead stirring.
  - Cool from 78°C to 60°C rapidly (to enter the metastable zone).

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- Seed Step (Optional but Recommended): At 60°C, add 0.1% wt/wt pure seed crystals to induce controlled nucleation.
- Cool from 60°C to 20°C slowly (rate: 10°C/hour).

- Final Crystallization:
  - Once at 20°C, cool further to -5°C (using an ice/salt bath or chiller).
  - Stir for 3 hours.
- Harvesting:
  - Filter the pale yellow/off-white crystals.
  - Wash with Cold Ethanol (1.0 vol).
  - Dry in a vacuum oven at 50°C for 12 hours.

Process Visualization (Workflow)

The following diagram illustrates the purification logic, highlighting the critical divergence between salt removal and final polishing.

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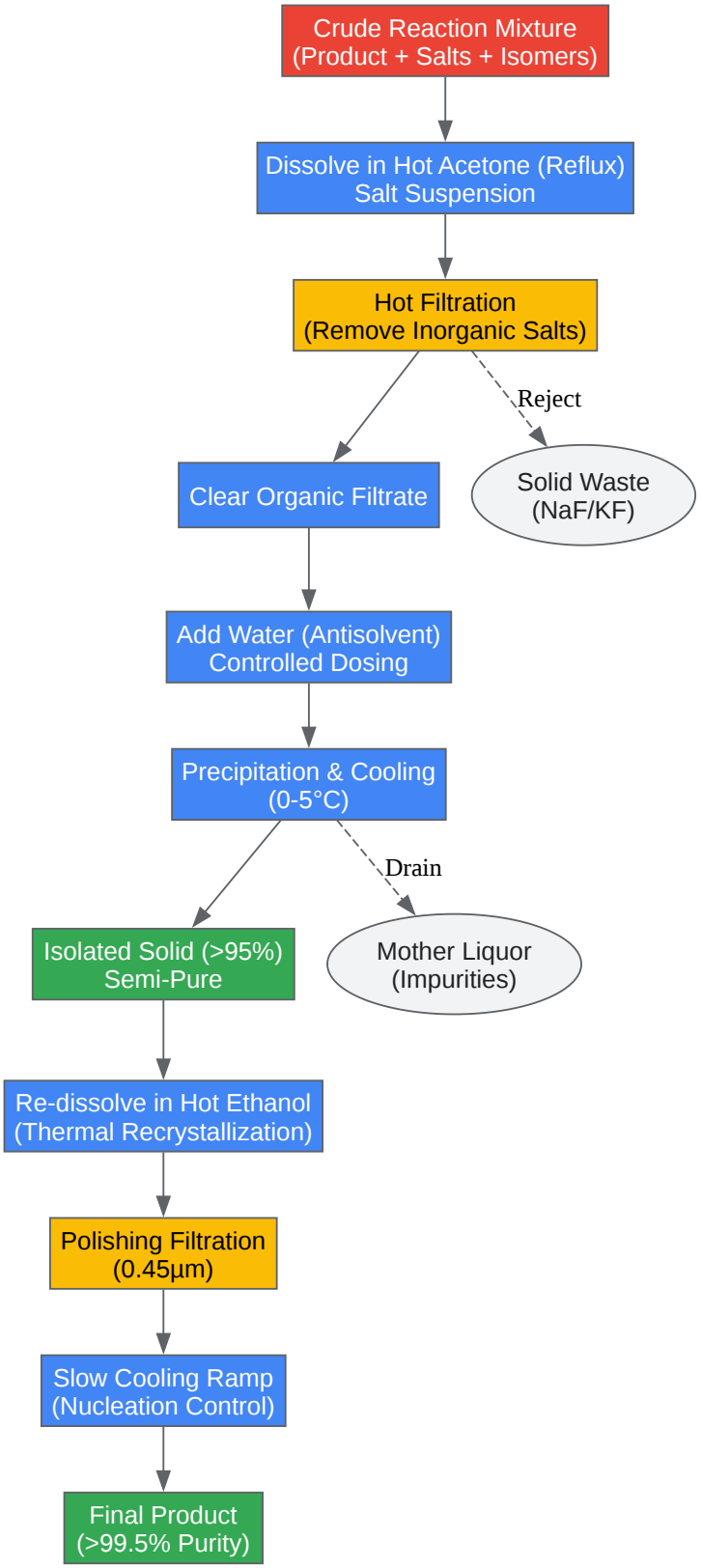

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Caption: Integrated purification workflow separating inorganic salt removal (Method A) from high-purity polymorph control (Method B).

Analytical Validation (Self-Check)

To ensure the protocol was successful, the final crystals must pass the following criteria:

Test	Method	Acceptance Criteria
Identity	1H-NMR (DMSO-d6)	Distinct meta-proton splitting pattern (different from para-isomer).
Purity	HPLC (C18 Column, ACN/Water)	>99.5% Area; No peak at RRT of 4-nitro isomer.
Residual Solvent	GC-Headspace	Acetone < 5000 ppm; Ethanol < 5000 ppm (ICH Q3C).
Inorganic Impurities	Residue on Ignition (ROI)	< 0.1% (Confirms successful hot filtration).

HPLC Separation Note: The 3-nitro (meta) and 4-nitro (para) isomers are structurally similar. Use a Phenyl-Hexyl or C18 column with a gradient of Water (0.1% Formic Acid) and Acetonitrile. The meta-isomer typically elutes slightly after the para-isomer due to differences in polarity and interaction with the stationary phase [1].

References

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